

2-Bromo-4-chloro-1-iodobenzene safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-4-chloro-1-iodobenzene

Cat. No.: B1338351

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An In-depth Technical Guide to the Safe Handling of **2-Bromo-4-chloro-1-iodobenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **2-Bromo-4-chloro-1-iodobenzene**, a halogenated aromatic compound utilized in organic synthesis and drug discovery. The information is compiled to assist laboratory personnel in minimizing exposure risks and ensuring safe operational procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-4-chloro-1-iodobenzene** is presented in Table 1. These properties are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source(s)
CAS Number	31928-44-6	[1][2]
Molecular Formula	C ₆ H ₃ BrClI	[3]
Molecular Weight	317.35 g/mol	[4]
Appearance	White or Colorless to Yellow powder to lump to clear liquid	[2]
Melting Point	39°C to 44°C	[5]
Purity	>96.0% (GC)	[2]
Storage Temperature	2-8°C, Keep in dark place, sealed in dry	

Hazard Identification and Classification

2-Bromo-4-chloro-1-iodobenzene is classified as a hazardous substance. The GHS hazard statements indicate that it is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[4][6] It may also cause respiratory irritation.[7]

GHS Hazard Statements:

- H302: Harmful if swallowed[4]
- H312: Harmful in contact with skin[4]
- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H332: Harmful if inhaled[4]
- H335: May cause respiratory irritation[7]

Experimental Protocols for Hazard Assessment

Standardized experimental protocols are employed to determine the hazardous properties of chemical substances. The following are summaries of relevant OECD guidelines for assessing skin and eye irritation, and a common in vitro cytotoxicity assay.

Skin Irritation Testing (based on OECD Guideline 439)

The In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method is used to assess the potential of a substance to cause skin irritation.^[1]

Methodology:

- A three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the properties of the human epidermis, is used.^{[1][8]}
- The test chemical is applied topically to the RhE tissue.^[1] Solids should be ground to a fine powder before application.^[1]
- Following a defined exposure period, the chemical is removed by washing.^[9]
- The viability of the skin models is assessed using the MTT assay.^[9] In this assay, the vital dye MTT is converted by the mitochondrial dehydrogenases of viable cells into a blue formazan salt.^[9]
- The amount of formazan produced is measured spectrophotometrically after extraction from the tissue.^[9]
- If the cell viability is reduced below a certain threshold ($\leq 50\%$), the substance is classified as a skin irritant.^[9]

Eye Irritation Testing (based on OECD Guideline 405)

The Acute Eye Irritation/Corrosion test evaluates the potential of a substance to cause irritation or corrosion to the eyes.^[10]

Methodology:

- A weight-of-the-evidence analysis of existing data is performed before any in vivo testing.^[10]
^[11]

- If necessary, the test is initially performed on a single albino rabbit.[\[12\]](#)
- The test substance is applied as a single dose into the conjunctival sac of one eye, with the other eye serving as a control.[\[10\]](#)[\[12\]](#)
- The eyes are examined for ocular lesions at specified intervals (1, 24, 48, and 72 hours after application).[\[12\]](#)
- If no severe damage is observed, the test is confirmed using up to two additional animals.[\[13\]](#)
- The use of topical anesthetics and systemic analgesics is recommended to avoid animal pain and distress.[\[10\]](#)

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method to assess the metabolic activity of cells, which is an indicator of cell viability.[\[14\]](#)[\[15\]](#)

Methodology:

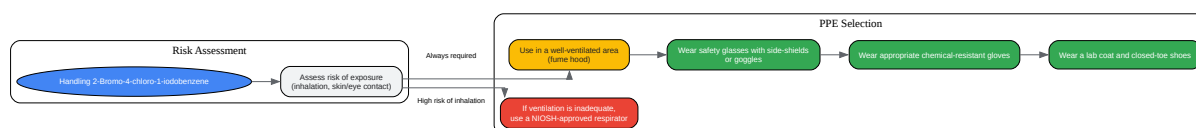
- Cells are seeded in a 96-well plate and incubated to allow for attachment.[\[14\]](#)
- The cells are then exposed to various concentrations of the test compound.[\[14\]](#)
- After an incubation period (typically 24, 48, or 72 hours), an MTT solution is added to each well.[\[14\]](#)
- Living cells with active mitochondrial dehydrogenases reduce the MTT to a purple formazan product.[\[14\]](#)[\[15\]](#)
- The formazan crystals are then dissolved, and the absorbance is measured using a microplate reader.[\[16\]](#)
- The cytotoxic effect is often quantified by the IC₅₀ value, which is the concentration of the compound that reduces cell viability by 50% compared to an untreated control.[\[14\]](#)

Handling Precautions and Safety Procedures

Strict adherence to safety protocols is mandatory when handling **2-Bromo-4-chloro-1-iodobenzene** to prevent exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary line of defense against chemical exposure.

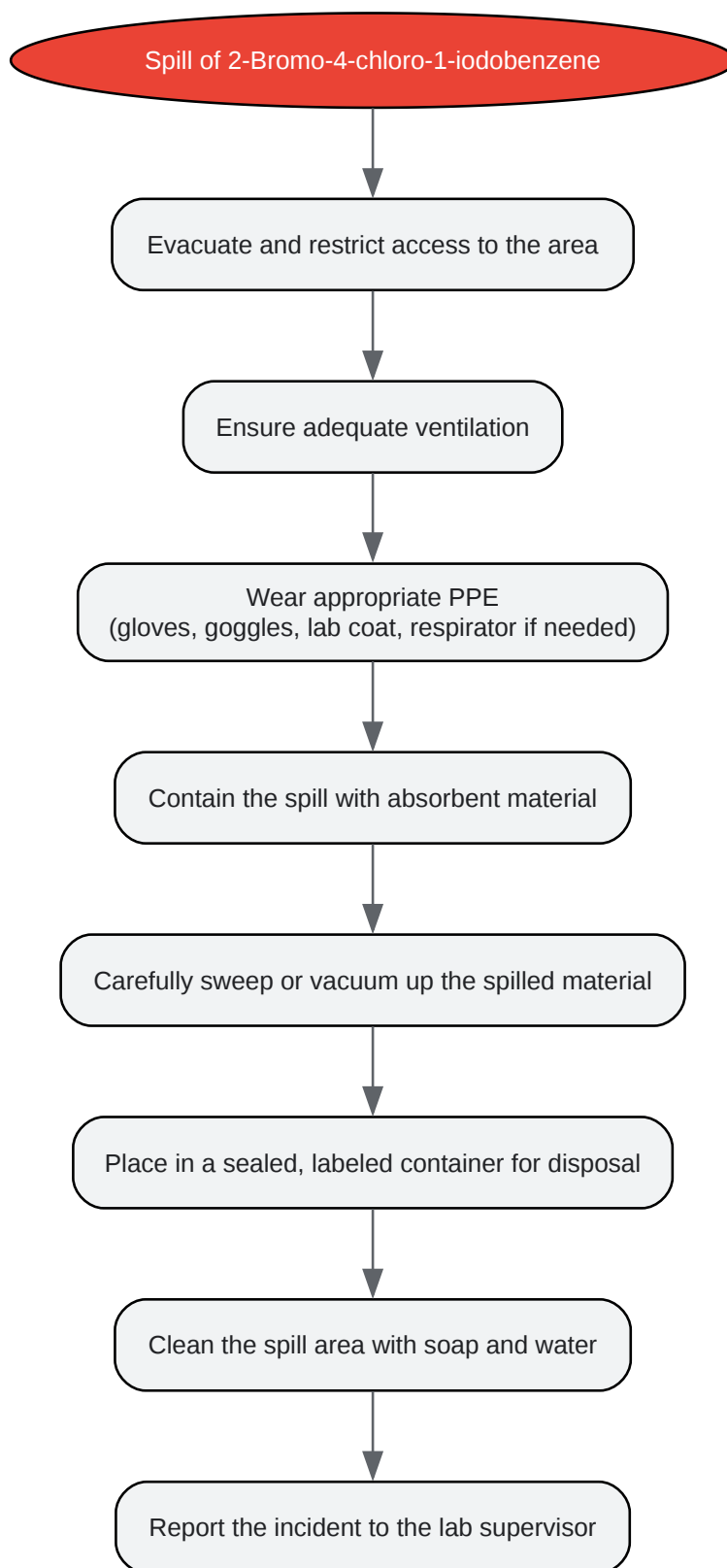


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Figure 1. Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

Spill Management

In the event of a spill, immediate and appropriate action is crucial to prevent the spread of contamination and exposure.

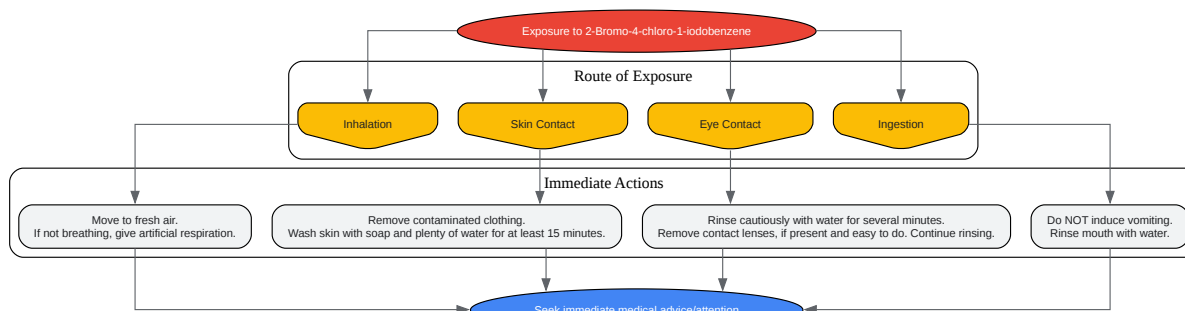


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Figure 2. Step-by-step workflow for managing a chemical spill.

First-Aid Measures

Immediate first-aid is critical in case of accidental exposure. The following flowchart outlines the initial steps to be taken.



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Figure 3. First-aid procedures for different routes of exposure.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^{[14][16]}
- Keep away from incompatible materials such as oxidizing agents.^[1]
- Protect from light.^[13]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[12]
- It is recommended to dissolve the compound in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

Conclusion

2-Bromo-4-chloro-1-iodobenzene is a valuable research chemical that requires careful handling due to its hazardous properties. By adhering to the guidelines outlined in this document, researchers can minimize risks and maintain a safe laboratory environment. This includes the consistent use of appropriate personal protective equipment, adherence to proper handling and storage procedures, and preparedness for emergency situations such as spills or accidental exposures.

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